"2-ethoxy-N-methylethanamine" physicochemical properties

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Compound of Interest

Compound Name:	*2-ethoxy-N-methylethanamine*
CAS No.:	*38256-94-9*
Cat. No.:	*B044685*

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An In-depth Technical Guide to the Physicochemical Properties of **2-ethoxy-N-methylethanamine**

Abstract

This technical guide provides a comprehensive overview of the core physicochemical properties of **2-ethoxy-N-methylethanamine** (CAS No: 38256-94-9). As a secondary amine and ether, this compound serves as a valuable building block in various chemical syntheses, particularly in the development of pharmaceutical agents.[1] This document is intended for researchers, chemists, and drug development professionals, offering an in-depth analysis of the compound's structural characteristics, physical properties, spectroscopic signature, and safe handling protocols. By synthesizing data from established chemical databases and providing field-proven experimental methodologies, this guide aims to serve as an authoritative resource for the scientific community.

Chemical Identity and Molecular Structure

Correctly identifying a chemical entity is the foundational step for all subsequent research and development. This section details the key identifiers and structural features of **2-ethoxy-N-**

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methylethanamine.

1.1. Nomenclature and Identifiers

- Systematic IUPAC Name: **2-ethoxy-N-methylethanamine**[2]
- Common Synonyms: (2-ethoxyethyl)(methyl)amine, N-(2-Ethoxyethyl)-N-methylamine[1][2]
- CAS Registry Number: 38256-94-9[1][2]
- Molecular Formula: $C_5H_{13}NO$[1][2]
- Molecular Weight: 103.16 g/mol [2]

1.2. Molecular Structure

The structure of **2-ethoxy-N-methylethanamine** incorporates both an ether linkage and a secondary amine functional group. This bifunctional nature dictates its chemical reactivity and physical properties, such as its capacity for hydrogen bonding and its basicity.

Caption: 2D structure of **2-ethoxy-N-methylethanamine**.

Core Physicochemical Properties

The utility of a chemical compound in research and synthesis is largely determined by its physical properties. These characteristics influence reaction conditions, purification methods, and formulation strategies.

2.1. Summary of Properties

The following table consolidates the key quantitative physicochemical data for **2-ethoxy-N-methylethanamine**.

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Property	Value	Source
Molecular Formula	$C_5H_{13}NO$	PubChem[2]
Molecular Weight	103.16 g/mol	PubChem[2]
Boiling Point	75 °C at 0.4 Torr	ECHEMI[1]
Density	0.8363 g/cm³	ECHEMI[1]
Polar Surface Area (PSA)	21.3 Å²	PubChem[2], ECHEMI[1]
XLogP3	0	ECHEMI[1]

2.2. Detailed Property Analysis

- Physical State: At standard temperature and pressure, **2-ethoxy-N-methylethanamine** is a liquid. Similar small amines typically present as colorless to pale yellow liquids with a characteristic amine (fishy or ammonia-like) odor.[3][4][5]

- Boiling Point: The reported boiling point is 75 °C at a reduced pressure of 0.4 Torr.[1] The boiling point is a critical parameter for purification by distillation. Performing distillation under vacuum is a standard technique for compounds that may decompose at their atmospheric boiling point or for those with very high boiling points.

- Solubility: The molecule's structure suggests miscibility with a range of solvents. The ether oxygen and the amine nitrogen can act as hydrogen bond acceptors, while the N-H bond can act as a hydrogen bond donor. This facilitates solubility in polar protic solvents like water and alcohols.[6][7] The ethyl and methyl groups provide some nonpolar character, allowing for solubility in organic solvents like diethyl ether, ethanol, and dichloromethane.[3] This amphiphilic nature is crucial for its application in diverse reaction media.

- Basicity (pKa): The lone pair of electrons on the nitrogen atom of the secondary amine group confers basic properties to the molecule. While a specific pKa value for this compound is not readily available in the search results, it is expected to be a moderately strong base, similar to other secondary amines like N-methylethanamine, whose conjugate acid has a pKa of approximately 10.9.[5] This basicity is a key factor in its reactivity, allowing it to act as a nucleophile or a base in chemical reactions.

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- Partition Coefficient (XLogP3): The XLogP3 value of 0 suggests a balanced distribution between octanol and water.[1] This parameter is a vital predictor of a molecule's pharmacokinetic behavior in drug development, influencing its absorption, distribution, metabolism, and excretion (ADME) profile.

Spectroscopic and Analytical Characterization

Structural elucidation and purity assessment rely on a combination of spectroscopic techniques. Each method provides a unique piece of the structural puzzle. Based on the known structure of **2-ethoxy-N-methylethanamine**, the following spectral characteristics are predicted.

3.1. Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^{1}H NMR (Proton NMR): This technique provides detailed information about the hydrogen environments in the molecule. For **2-ethoxy-N-methylethanamine** (CH_3-CH_2-O-CH_2-CH_2-NH-CH_3), five distinct proton signals are expected:
  - Triplet (3H): Corresponding to the terminal methyl group of the ethoxy moiety (CH_3-CH_2-O-).
  - Quartet (2H): For the methylene group adjacent to the oxygen in the ethoxy group (-CH_2-O-).
  - Triplet (2H): For the methylene group adjacent to the ether oxygen (-O-CH_2-CH_2-).
  - Triplet (2H): For the methylene group adjacent to the nitrogen (-CH_2-NH-).
  - Singlet (3H): Corresponding to the N-methyl group (-NH-CH_3).
  - Broad Singlet (1H): For the amine proton (-NH-), which may exchange with solvent protons.
- ^{13}C NMR (Carbon-13 NMR): This spectrum will show a signal for each unique carbon atom. Five distinct signals are expected, corresponding to the five carbon atoms in the molecule.

3.2. Infrared (IR) Spectroscopy

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IR spectroscopy is used to identify the presence of specific functional groups by detecting their vibrational frequencies.

- N-H Stretch: A moderate, single absorption band is expected in the range of 3300-3500 cm^{-1}, characteristic of a secondary amine.
- C-H Stretch: Strong absorption bands will appear in the 2850-3000 cm^{-1} region, corresponding to the sp^3 hybridized C-H bonds of the methyl and methylene groups.
- C-O Stretch: A strong, characteristic band for the ether linkage (C-O-C) is expected in the 1050-1150 cm^{-1} region.

3.3. Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of the molecule.

- Molecular Ion (M^+): The mass spectrum should show a molecular ion peak at an m/z (mass-to-charge ratio) corresponding to the molecular weight, 103.16.
- Fragmentation: Common fragmentation pathways for amines and ethers would be expected, such as alpha-cleavage adjacent to the nitrogen atom or the oxygen atom, leading to characteristic fragment ions.

Experimental Protocols for Property Determination

Scientific integrity demands robust and reproducible methodologies. This section outlines standard laboratory protocols for determining key physicochemical and structural properties.

4.1. Protocol: Determination of Boiling Point at Reduced Pressure

Causality: Determining the boiling point under vacuum is essential for compounds that are thermally sensitive or have high boiling points at atmospheric pressure. This prevents degradation and allows for accurate characterization.

Methodology:

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- Apparatus Setup: Assemble a short-path vacuum distillation apparatus. Ensure all glassware is clean, dry, and free of cracks. Use appropriate joint grease for all connections to ensure a good seal.
- Sample Preparation: Place a small volume (e.g., 5-10 mL) of **2-ethoxy-N-methylethanamine** and a few boiling chips or a magnetic stir bar into the distillation flask.
- System Evacuation: Connect the apparatus to a vacuum pump protected by a cold trap. Slowly and carefully evacuate the system to the desired pressure (e.g., 0.4 Torr), monitoring with a manometer.
- Heating: Begin gently heating the distillation flask using a heating mantle.
- Observation: Record the temperature at which the liquid boils and a steady condensation and distillation rate is observed. This temperature is the boiling point at the recorded pressure.
- Shutdown: Once the measurement is complete, remove the heat source and allow the system to cool completely before slowly reintroducing air.

4.2. Workflow: Structural Verification and Purity Analysis

Causality: A multi-spectroscopic approach provides a self-validating system for structural confirmation. Mass spectrometry gives the molecular weight, IR confirms functional groups, and NMR provides the precise atomic connectivity, leaving no ambiguity about the molecule's identity and purity.

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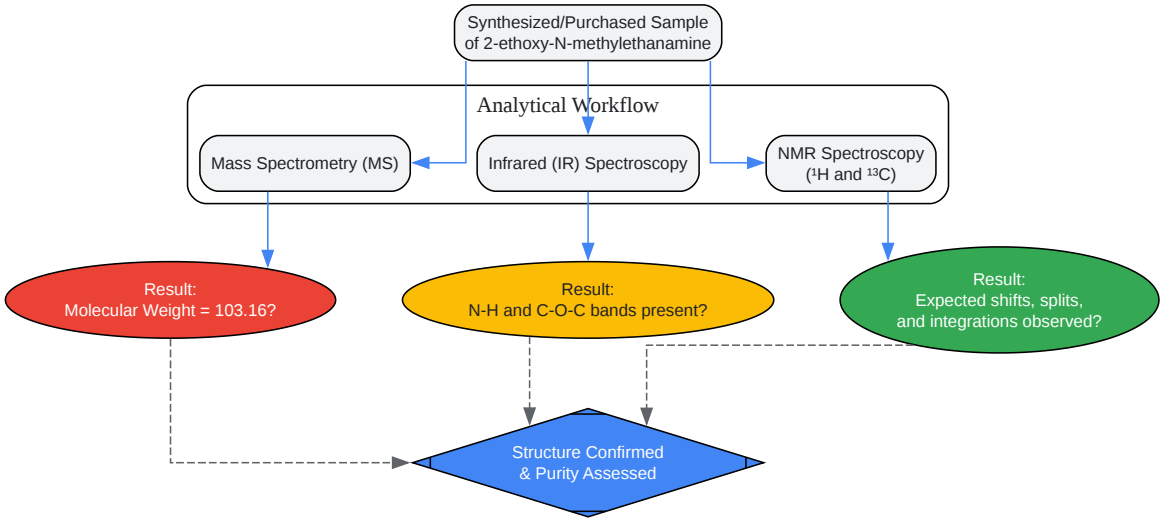

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